

Concurrent Validity of the ADOS with Alternative ASD Measures: A Comparative Guide

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Compound of Interest

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The Autism Diagnostic Observation Schedule (**ADOS**), in conjunction with the Autism Diagnostic Interview-Revised (ADI-R), is often considered the "gold standard" for the diagnosis of Autism Spectrum Disorder (ASD). However, a range of other assessment tools are also utilized in clinical and research settings. This guide provides a comparative analysis of the concurrent validity of the **ADOS** with several prominent ASD measures, presenting quantitative data from key validation studies to aid researchers, scientists, and drug development professionals in their selection and interpretation of these instruments.

Overview of Compared Instruments

The following instruments are compared against the **ADOS** based on available concurrent validity data:

- Autism Diagnostic Interview-Revised (ADI-R): A comprehensive, structured interview conducted with a parent or caregiver, focusing on developmental history and current behaviors.
- Childhood Autism Rating Scale (CARS): A 15-item behavioral rating scale completed by a clinician to determine the severity of autistic symptoms.
- Social Responsiveness Scale (SRS): A questionnaire designed to measure the severity of autism spectrum symptoms as they occur in natural social settings, completed by parents or teachers.

- Gilliam Autism Rating Scale (GARS): A norm-referenced instrument that assists in the identification and estimation of the severity of autism.

Quantitative Comparison of Concurrent Validity

The tables below summarize the quantitative data from studies assessing the concurrent validity of the **ADOS** with the aforementioned instruments. Concurrent validity, in this context, refers to the extent to which a test's results correspond with those of a previously established and validated measure (the **ADOS**).

Table 1: ADOS and Autism Diagnostic Interview-Revised (ADI-R)

Study	Sample Size	Population	Key Findings
Risi et al. (2006)	960 (U.S.), 232 (Canadian)	Children and adults	Pearson's r correlation between ADI-R and ADOS algorithm totals was 0.57. [1]
Le Couteur et al. (2008)	101	Preschoolers with ASD and other developmental disorders	Correlations between ADI-R and ADOS domains ranged from 0.51 to 0.71.
Meta-Analysis	(Multiple studies)	Individuals with suspected ASD	ADOS-2 sensitivity: 0.89-0.92, specificity: 0.81-0.85. ADI-R sensitivity: 0.75, specificity: 0.82.

Table 2: ADOS and Childhood Autism Rating Scale (CARS)

Study	Sample Size	Population	Key Findings
Ji et al. (2023)	237	Children	Significant correlation between CARS-2 and ADOS-2 total scores ($r=0.864$, $p<0.001$). [2] [3] [4]
Preliminary Study	78	Children	Significant correlation between CARS and ADOS total scores ($r=0.808$, $p<0.001$). [5]
Flowers et al. (2022)	Review	N/A	Strong correlation reported between CARS-2 and the original ADOS ($r=0.77-0.79$).

Table 3: ADOS and Social Responsiveness Scale (SRS)

Study	Sample Size	Population	Key Findings
Reszka et al. (2014)	201	Preschool-aged children with ASD	Scores on most measures were correlated, with the exception of the ADOS and the parent-rated SRS (SRS-P). [6] [7] [8]
Flowers et al. (2022)	Review	N/A	Low to moderate correlation reported between the CARS-2 and the SRS ($r=0.38-0.47$), not directly with the ADOS.

Table 4: ADOS and Gilliam Autism Rating Scale (GARS)

Study	Sample Size	Population	Key Findings
Mazefsky & Oswald (2006)	Clinical Population	Children referred to a specialty diagnostic clinic	The GARS was found to be "generally ineffective at discriminating between children with various team diagnoses and consistently underestimated the likelihood of autism."
Flowers et al. (2022)	Review	N/A	Reports "excellent" correlations between the GARS-3 and the ADOS ($r=0.69-0.83$), which is in contrast to other findings.
Camodeca (2023)	186	Clinically referred children suspected of autism	The GARS-3 did not demonstrate adequate criterion validity, with the author-suggested cutoff correctly classifying only about 47% of participants and having high false-positive rates.

Experimental Protocols

Detailed methodologies are crucial for the interpretation of validation data. Below are summaries of the experimental protocols from key cited studies.

Ji et al. (2023): A Validation Study of the CARS-2 Compared With the **ADOS-2**

- Objective: To examine the concurrent validity of the Childhood Autism Rating Scale, Second Edition (CARS-2) with the Autism Diagnostic Observation Schedule, Second Edition (**ADOS-2**).
- Participants: A total of 237 children were included in the study.
- Procedure: Both the CARS-2 and the **ADOS-2** were administered to all participating children.
- Data Analysis: The relationship between the total scores of the CARS-2 and the **ADOS-2** was assessed using Pearson's correlation analysis. A receiver operating characteristic (ROC) curve was used to determine the optimal cutoff score for the CARS-2 in diagnosing ASD, using the **ADOS-2** as the reference standard.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Reszka et al. (2014): Brief Report: Concurrent Validity of Autism Symptom Severity Measures

- Objective: To determine if the symptom severity and diagnostic status of preschool-aged children with ASD were categorized similarly across the **ADOS**, CARS, and SRS (parent and teacher versions).
- Participants: The study included 201 preschool-aged children with an existing diagnosis of ASD.
- Procedure: Participants were assessed using the **ADOS**, and parents and/or teachers completed the CARS and SRS.
- Data Analysis: The study examined the correlations between the scores of the different measures to assess concurrent validity.[\[6\]](#)[\[7\]](#)[\[8\]](#)

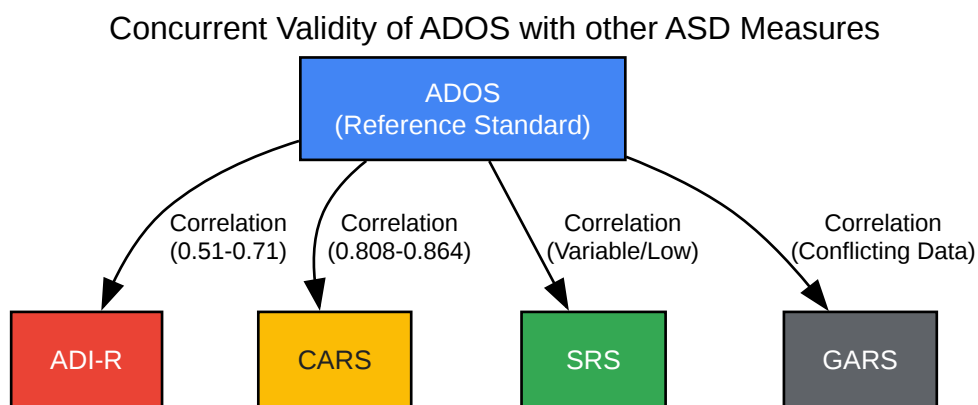
Mazefsky & Oswald (2006): The discriminative ability and diagnostic utility of the **ADOS-G**, ADI-R, and GARS for children in a clinical setting

- Objective: To evaluate the diagnostic utility and discriminative ability of the **ADOS-Generic (ADOS-G)**, ADI-R, and GARS in a clinical population.
- Participants: Children who were referred to a specialty diagnostic clinic over a three-year period.

- Procedure: Participants were assessed using the **ADOS-G**, ADI-R, and GARS as part of a comprehensive diagnostic evaluation. The results of these measures were compared to the final team diagnoses.
- Data Analysis: The study analyzed the agreement between the instrument classifications and the clinical team diagnoses.

Visualizing the Relationships

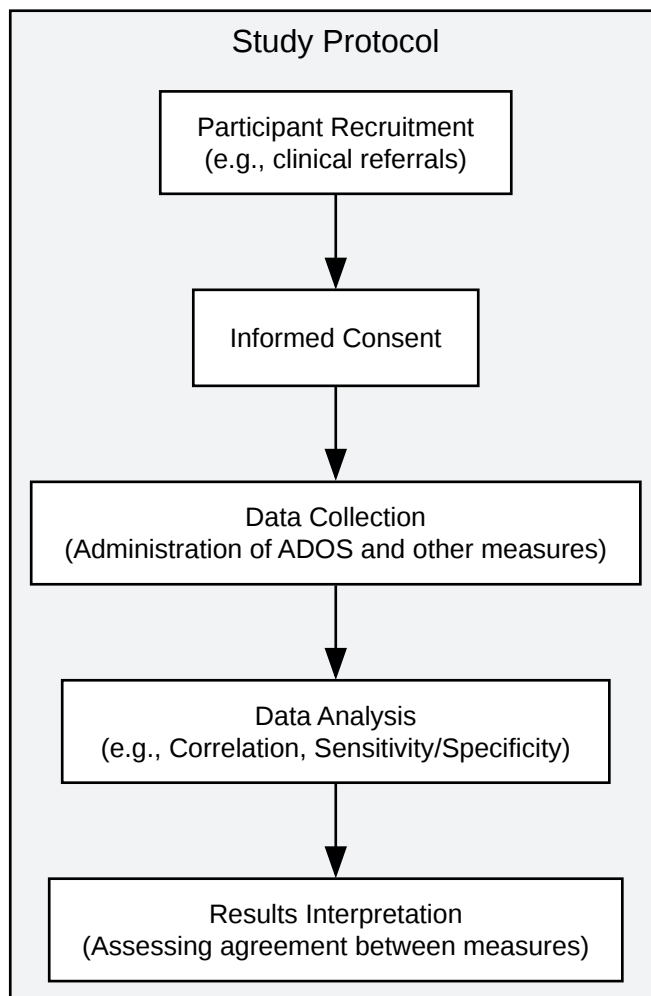
The following diagrams illustrate the concept of concurrent validity and a typical experimental workflow for such studies.



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Caption: Relationship between **ADOS** and other ASD measures.

Experimental Workflow for Concurrent Validity Studies



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Caption: A generalized experimental workflow diagram.

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